

# Dienogest-d5 pharmacokinetics and metabolism studies

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Dienogest-d5

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## Dienogest Pharmacokinetic Data

The table below summarizes key pharmacokinetic parameters of dienogest (2 mg) from a bioequivalence study in healthy subjects [1].

Parameter	Fasting State (Geometric Mean)	Fed State (Geometric Mean)
$C_{max}$ (ng/mL)	22.7	18.1
$AUC_{0-t}$ (h·ng/mL)	421	463
$AUC_{0-\infty}$ (h·ng/mL)	459	503
$T_{max}$ (h)*	1.5 (0.5-4.0)	2.5 (1.0-5.0)
$t_{1/2}$ (h)	12.4	12.3

Note:  $T_{max}$  is presented as median (range).  $C_{max}$ : maximum observed concentration;  $AUC_{0-t}$ : area under the concentration-time curve from time zero to the last measurable concentration;  $AUC_{0-\infty}$ : area under the concentration-time curve from time zero to infinity;  $T_{max}$ : time to reach  $C_{max}$ ;  $t_{1/2}$ : terminal elimination half-life.

## Detailed Experimental Protocols

Here are the methodologies from key studies, which provide a template for how pharmacokinetic and metabolic studies on dienogest are conducted.

### Bioequivalence and Pharmacokinetics Study [1]

- **Study Design:** A single-center, randomized, open-label, two-sequence, two-period crossover clinical trial.
- **Subjects:** 48 healthy Chinese female volunteers, divided into fasting and fed groups.
- **Dosing:** A single oral dose of a 2 mg dienogest tablet.
- **Blood Sampling:** Venous blood was collected via indwelling catheters after dosing.
- **Bioanalysis:** Plasma concentrations of dienogest were measured using **liquid chromatography-tandem mass spectrometry (LC-MS/MS)**. The plasma samples were prepared using a **protein precipitation method**.

### Gene Expression Profiling Study [2]

- **Objective:** To evaluate the molecular effects of dienogest on endometriosis by comparing RNA profiles.
- **Study Participants:** Four women who received dienogest treatment before surgery and four untreated women with pathologically confirmed endometriosis.
- **Methodology:**
  - RNA was extracted from tissue samples.
  - **Transcriptome analysis** was performed to identify Differentially Expressed Genes (DEGs).
  - **Functional enrichment analysis** (e.g., Gene Ontology, pathway analysis) was conducted on the DEGs with an adjusted p-value of <0.05.

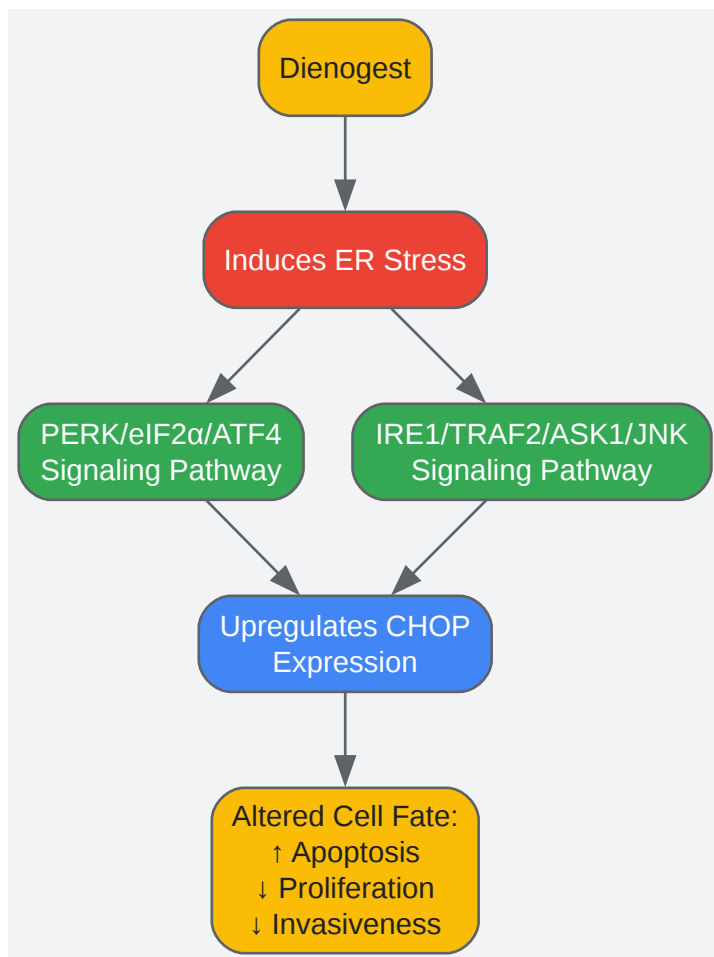
### Molecular Mechanism Study on Stromal Cells [3]

- **Objective:** To elucidate whether dienogest affects endometriotic stromal cell behavior by modulating endoplasmic reticulum (ER) stress.
- **Cell Culture:** Human endometriotic cyst stromal cells (ECSCs) were used.
- **Treatment:** ECSCs were treated with dienogest.
- **Experimental Techniques:**

- **Western Blotting:** To evaluate the expression of proteins in the ER stress pathways (PERK/eIF2 $\alpha$ /ATF4 and IRE1/TRAF2/ASK1/JNK) and the downstream protein CHOP.
- **Gene Silencing:** Transfection with **PERK and IRE1 siRNA** was used to inhibit specific pathways and confirm their role.
- **Functional Assays:** Apoptosis, proliferation, and invasion assays were conducted. The role of ER stress was verified using the ER stress inhibitor **salubrinal**.

## Dienogest Mechanism of Action Pathway

Based on a molecular study [3], the following diagram illustrates the proposed pathway through which dienogest induces endoplasmic reticulum (ER) stress to regulate cell activity in endometriosis.



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## Key Information for Researchers

- **Dienogest-d5 Specific Data:** The search results do not contain specific studies on **dienogest-d5**. This compound is a deuterated internal standard, and its detailed pharmacokinetics or metabolism is typically characterized during the bioanalytical method development for LC-MS/MS assays, which is often not the focus of public clinical studies.
- **Relevance of Available Data:** The provided methodologies, particularly the LC-MS/MS protocol from the bioequivalence study [1], are directly relevant. When developing an assay for dienogest (or its deuterated form), the sample preparation and instrument method would be similar. The pharmacokinetic parameters of the standard drug serve as a crucial reference point.
- **Additional Mechanisms:** Beyond its established hormonal effects, research suggests dienogest may also work by modulating the gut microbiome [4] and gene expression related to immune and inflammatory responses in endometriotic lesions [2].

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## References

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2. Gene Expression Profiling and Pathway Analysis of the ... [pubmed.ncbi.nlm.nih.gov]
3. Dienogest regulates apoptosis, proliferation, and ... [pubmed.ncbi.nlm.nih.gov]
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To cite this document: Smolecule. [Dienogest-d5 pharmacokinetics and metabolism studies].

Smolecule, [2026]. [Online PDF]. Available at:

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